

A Researcher's Guide to the Safe Handling of Nitromalonaldehyde

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Compound of Interest

Compound Name: **Nitromalonaldehyde**

Cat. No.: **B3023284**

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **nitromalonaldehyde**. Our goal is to furnish you with the necessary knowledge to handle this reactive aldehyde with confidence and precision, ensuring both personal safety and the integrity of your research. This document is structured to provide a comprehensive, step-by-step approach to its use, from preparation to disposal.

Section 1: Understanding the Risks of Nitromalonaldehyde

Nitromalonaldehyde, particularly in its sodium salt form, is a highly reactive organic compound. A thorough understanding of its properties is the foundation of safe handling.

1.1. Hazard Identification and Classification

Nitromalonaldehyde sodium salt is classified as a hazardous substance with the following primary risk factors^{[1][2]}:

- Acute Toxicity (Oral, Dermal, Inhalation): It is harmful if swallowed, in contact with skin, or inhaled^{[1][2]}.
- Skin Corrosion/Irritation: It can cause severe skin burns and eye damage^{[1][2]}.
- Explosive and Thermal Instability: The sodium salt of **nitromalonaldehyde** is noted to be impact-sensitive and thermally unstable, warranting its handling as a potentially explosive

material[3].

These classifications necessitate stringent adherence to safety protocols to mitigate exposure risks.

1.2. Physical and Chemical Properties

A summary of key properties for **Nitromalonaldehyde** Sodium Salt Monohydrate is provided below for quick reference.

Property	Value	Source
CAS Number	34461-00-2	[2]
Molecular Formula	C ₃ H ₂ NNaO ₄ · H ₂ O	[2]
Molecular Weight	157.06 g/mol	[2]
Appearance	Solid	[2]
Melting Point	120-124 °C	[2]
Storage Temperature	2-8°C	[2]

Section 2: Personal Protective Equipment (PPE) - Your First Line of Defense

The selection and proper use of Personal Protective Equipment (PPE) are non-negotiable when handling **nitromalonaldehyde**. The following is a detailed breakdown of the required PPE.

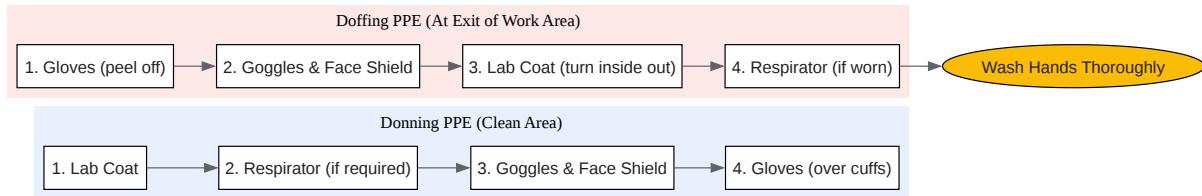
2.1. Mandatory PPE Ensemble

- Hand Protection: Chemical-resistant gloves are essential. Butyl rubber or nitrile gloves are recommended for their high level of impermeability to aldehyde solutions[4]. Avoid latex or polyvinyl chloride gloves as they offer insufficient protection[4]. Always inspect gloves for tears or holes before use[5]. For extended operations, consider wearing two pairs of gloves.

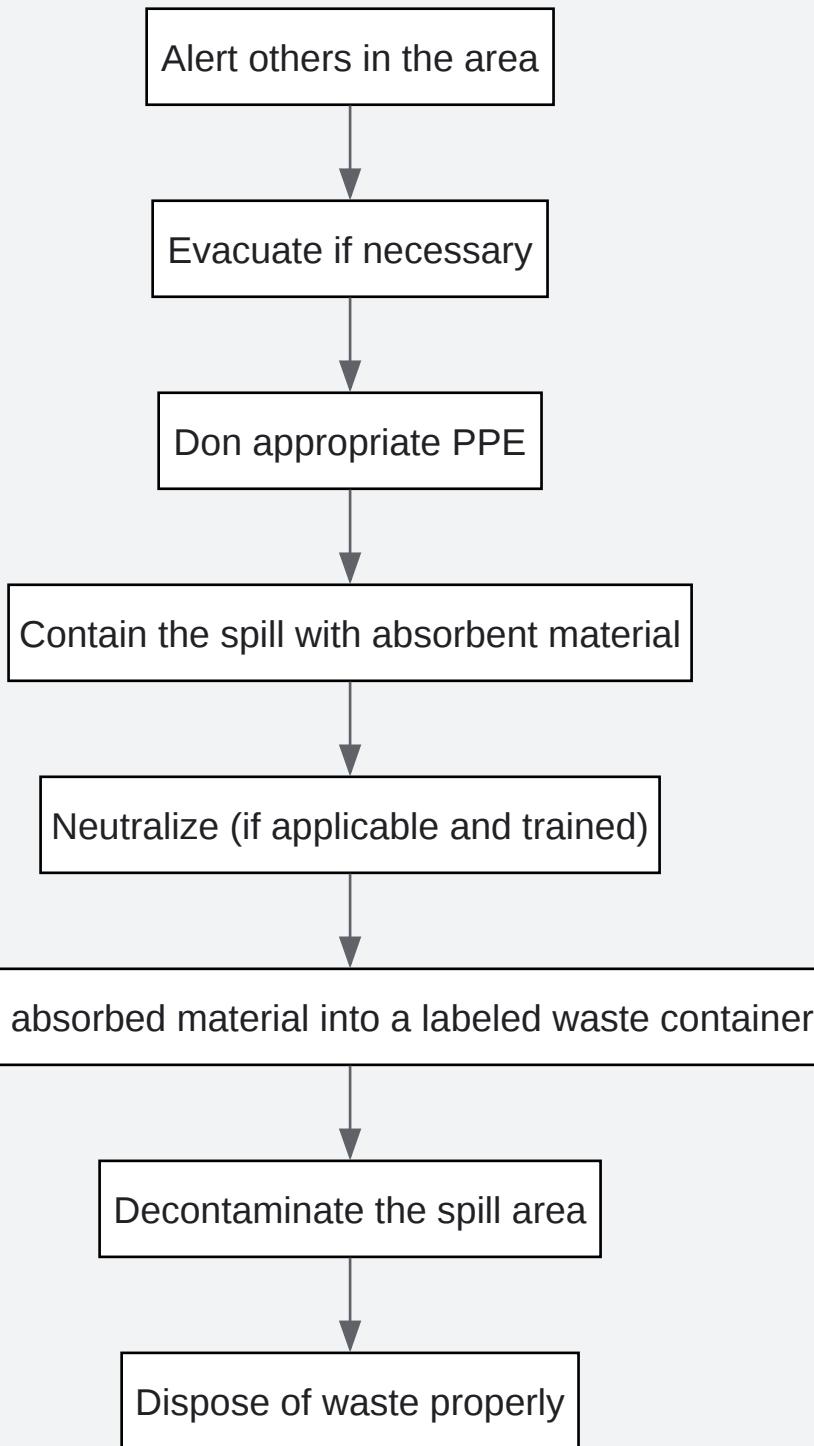
- **Body Protection:** A flame-resistant or retardant lab coat, fully buttoned with sleeves of adequate length, is required[6]. For tasks with a higher risk of splashing, such as when handling larger quantities, a chemical-resistant apron should be worn over the lab coat[7][8].
- **Eye and Face Protection:** Splash-proof safety goggles that meet ANSI Z87 standards are the minimum requirement[5]. Given the severe eye damage potential, it is highly recommended to use a full face shield in conjunction with safety goggles for maximum protection[4][5][9].
- **Respiratory Protection:** All work with **nitromalonaldehyde** should be conducted within a certified chemical fume hood to minimize inhalation exposure[5]. If a fume hood is not available or in the event of a spill, an air-purifying respirator with organic vapor cartridges, certified by the National Institute for Occupational Safety and Health (NIOSH), must be used[4]. Note that disposable dust masks are not effective against organic vapors[4].

2.2. PPE Donning and Doffing Workflow

Proper procedure for putting on and taking off PPE is critical to prevent cross-contamination.



Nitromalonaldehyde Spill Response



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